Application Note: Heck Cross-Coupling Protocols for 8-Iodoquinazolin-4(3H)-one

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Compound of Interest

Compound Name:	*8-Iodoquinazolin-4(3H)-one*
CAS No.:	*77150-36-8*
Cat. No.:	*B3029736*

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Executive Summary

This guide details the synthetic protocols for functionalizing **8-iodoquinazolin-4(3H)-one** via the Mizoroki-Heck reaction. Unlike the more common 6-iodo isomers used in EGFR inhibitors, the 8-iodo isomer presents unique challenges due to peri-position steric strain (interaction with N1) and the acidic nature of the N3-lactam proton.

We present two validated methodologies:

- Method A (Robust): Phosphine-ligated coupling on N3-protected substrates.
- Method B (Direct): Ligand-free "Jeffery" conditions for unprotected substrates.

Strategic Analysis: The Substrate

Before initiating the reaction, the researcher must account for the specific electronic and physical properties of the 8-iodoquinazolinone scaffold.

Structural Challenges

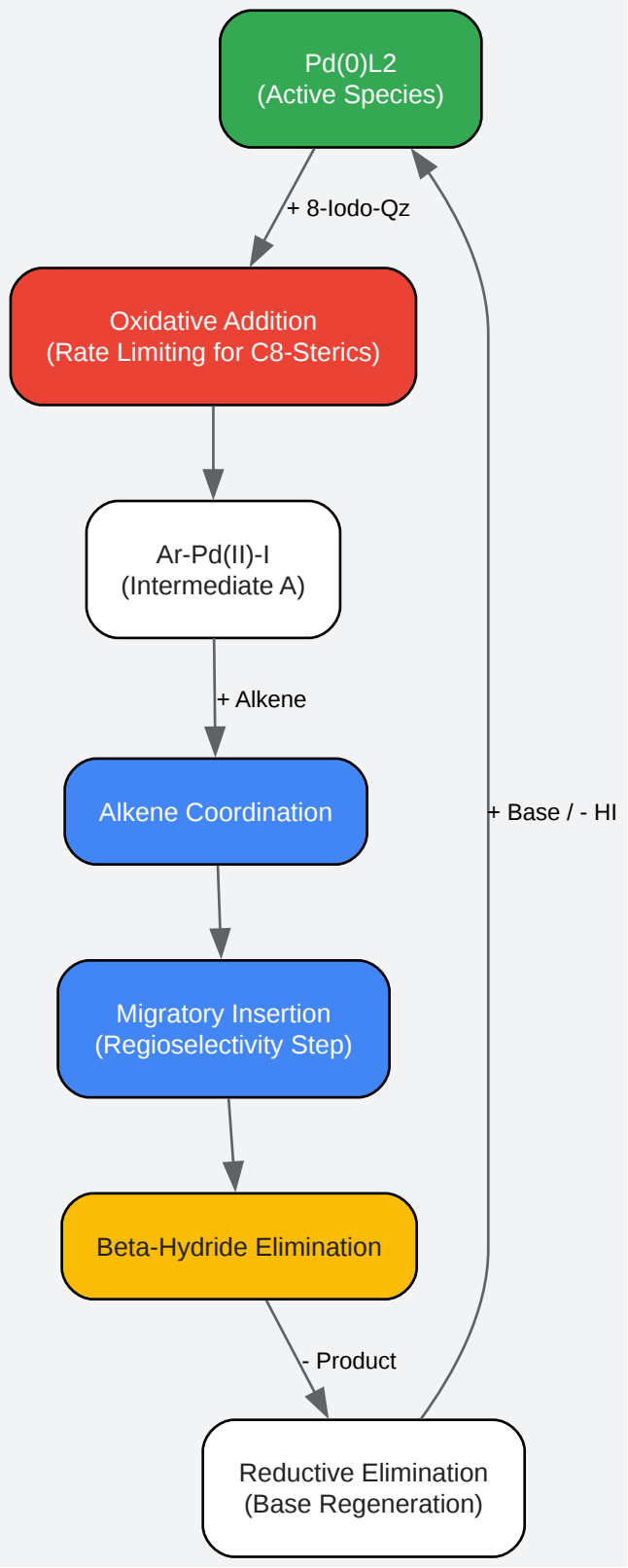
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- Solubility: The quinazolin-4(3H)-one core is notoriously insoluble in non-polar solvents (toluene, ether). Polar aprotic solvents (DMF, DMAc, NMP) are mandatory.
- N3-Acidity: The lactam NH (pKa ~10) will be deprotonated by the base used in the Heck cycle. If unprotected, this creates an anionic species that can coordinate to Pd(II), potentially poisoning the catalyst or altering the oxidative addition rate.
- C8-Sterics: The iodine at C8 is adjacent to the quinazoline N1. While aryl iodides are highly reactive, the oxidative addition of Pd(0) into the C8-I bond is slower than at C6 due to peri-strain.

Mechanistic Pathway & Steric Gating

The following diagram illustrates the catalytic cycle, highlighting the critical oxidative addition step where the 8-position sterics play a role.

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Figure 1: Catalytic cycle emphasizing the oxidative addition bottleneck caused by C8-N1 peri-interactions.

Experimental Protocols

Method A: The "Robust" Protocol (N3-Protected)

Recommended for: High-value intermediates, complex alkenes, or when maximum yield is required. Pre-requisite: Protection of N3 (e.g., Benzyl, PMB, or SEM) is strongly advised to prevent catalyst poisoning.

Reagents & Stoichiometry

Component	Reagent	Equiv.	Role
Substrate	3-Benzyl-8-iodoquinazolin-4(3H)-one	1.0	Electrophile
Alkene	Ethyl acrylate / Styrene	1.5 - 2.0	Nucleophile
Catalyst	$Pd(OAc)_2$	0.05 (5 mol%)	Pre-catalyst
Ligand	PPh_3 (Triphenylphosphine)	0.10 (10 mol%)	Stabilizes Pd(0)
Base	Et_3N (Triethylamine)	2.5	HI Scavenger
Solvent	DMF (Anhydrous)	0.2 M	Reaction Medium

Step-by-Step Procedure

- Preparation: Dry a reaction vial/flask and purge with Argon or Nitrogen for 5 minutes.
- Solvation: Dissolve the 3-benzyl-8-iodoquinazolinone (1.0 equiv) in anhydrous DMF [0.2 M concentration].
  - Note: If the substrate does not dissolve at RT, gently warm to 40°C.
- Catalyst Addition: Add $Pd(OAc)_2$ and PPh_3 to the solution. Stir for 5 minutes at room temperature to allow the formation of the active $Pd(PPh_3)_2$ species (solution typically turns

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yellow/orange).

- Reagent Addition: Add the Alkene (1.5 equiv) followed by Et_3N (2.5 equiv) via syringe.
- Reaction: Seal the vessel and heat to 100°C for 4–12 hours.
  - Monitoring: Check LC-MS for the disappearance of the aryl iodide (M+H).
- Work-up:
  - Cool to room temperature.[1]
  - Dilute with EtOAc and wash 3x with water (critical to remove DMF).
  - Wash 1x with Brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Method B: The "Direct" Protocol (Ligand-Free / Jeffery Conditions)

Recommended for: Early-stage screening, simple alkenes (acrylates), and "green" chemistry requirements. Risk: Lower yields if the substrate is heavily functionalized; higher risk of Pd-black precipitation.

Reagents & Stoichiometry

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Component	Reagent	Equiv.	Role
Substrate	8-Iodoquinazolin-4(3H)-one (Unprotected)	1.0	Electrophile
Alkene	Methyl acrylate	2.0	Nucleophile
Catalyst	$Pd(OAc)_2$	0.05 - 0.10	Catalyst
Additive	TBAB (Tetrabutylammonium bromide)	1.0	Phase Transfer / Stabilizer
Base	$NaHCO_3$ or K_2CO_3	3.0	Base (Solid)
Solvent	DMF or DMAc	0.2 M	Solvent

Step-by-Step Procedure

- Setup: Charge a pressure tube with **8-iodoquinazolin-4(3H)-one** (1.0 equiv), TBAB (1.0 equiv), and solid base ($NaHCO_3$, 3.0 equiv).
    - Critical: We use 3.0 equiv of base because 1.0 equiv is consumed deprotonating the N3-H lactam.
- Solvent: Add DMF. Sonicate if necessary to create a fine suspension.
- Catalyst: Add $Pd(OAc)_2$ (5-10 mol%).
- Alkene: Add the alkene (2.0 equiv).
- Reaction: Seal and heat to 120°C for 16 hours.
    - Note: Higher temperature is required for ligand-free conditions to sustain the catalytic cycle for this sterically hindered substrate.
- Work-up:

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- Filter the reaction mixture through a Celite pad to remove palladium black and inorganic salts.
- Wash the pad with hot EtOAc or MeOH/DCM (due to poor solubility of the product).
- Concentrate and purify via recrystallization (EtOH/Water) or column chromatography.

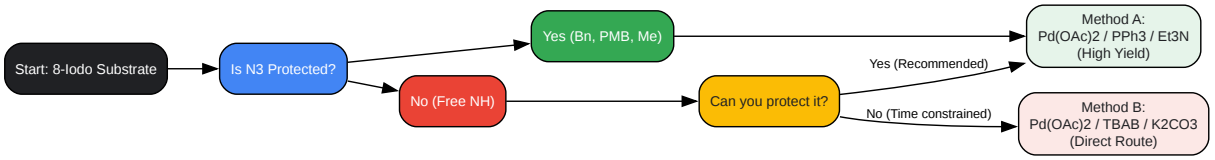
Troubleshooting & Optimization Guide

Observation	Diagnosis	Corrective Action
Formation of "Pd Black"	Catalyst decomposition; Ligand insufficient.	Increase PPh_3 loading to 4:1 (L:Pd) ratio or switch to Method B (TBAB stabilizes Pd nanoparticles).
Low Conversion (<20%)	Oxidative addition failure due to C8 sterics.	Switch to a bidentate ligand like dppf or Xantphos to force a wider bite angle and facilitate reductive elimination later. Increase Temp to 130°C.
Product Precipitation	Product is insoluble in reaction solvent.	This is actually good. Filter the hot reaction mixture; the solid might be pure product. Wash with water and ether.
N-Alkylation By-product	Alkene reacting with N3-H (Michael Addition).	Use Method A (Protect N3). Or use a weaker base (NaOAc) if possible.

Decision Pathway

Use this logic flow to select the appropriate protocol for your specific derivative.

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Figure 2: Protocol selection based on substrate protection status.

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